Strategic Validation: Orthogonal Identity Confirmation of 4-(sec-butyl)benzenesulfonamide

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Compound of Interest

Compound Name:	*4-(Butan-2-yl)benzene-1-sulfonamide*
CAS No.:	*91252-28-7*
Cat. No.:	*B2731662*

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The Analytical Challenge: Isomerism in Alkyl-Sulfonamides

In medicinal chemistry and ligand development (e.g., Carbonic Anhydrase inhibitors), the precise topology of the alkyl tail is critical for binding affinity. 4-(sec-butyl)benzenesulfonamide (

, MW 213.30) presents a specific identification challenge: it possesses a chiral center at the benzylic position and shares an identical molecular weight with three other common isomers.

- Target: 4-(sec-butyl)benzenesulfonamide (racemic or enantiopure).
- Confounders: 4-(n-butyl)..., 4-(isobutyl)..., 4-(tert-butyl)benzenesulfonamide.

Relying on a single method (like LC-MS) is insufficient due to identical mass-to-charge (

) ratios. A multi-tiered, orthogonal approach is required to validate connectivity and stereochemistry.

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Method I: Nuclear Magnetic Resonance (NMR) – The Structural Gold Standard

NMR is the primary tool for distinguishing the sec-butyl group from its isomers. The connectivity of the alkyl chain creates a unique scalar coupling network.

Experimental Protocol

- Solvent: DMSO-

  (preferred for sulfonamide proton visibility) or CDCl

  .
- Concentration: 5–10 mg in 0.6 mL solvent.
- Experiments:

  H (1D),

  C (1D), and COSY (2D) for connectivity verification.

Diagnostic Signals (Expected in DMSO-

)

Unlike the triplet methyl of an n-butyl group or the singlet of a tert-butyl group, the sec-butyl moiety displays a distinct multiplet-doublet-triplet pattern.

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Moiety	Proton Environment	Multiplicity	Approx.[1][2] Shift (, ppm)	Diagnostic Feature
Sulfonamide		Broad Singlet		Exchangeable with .
Aromatic	Ar-H (2,6) & (3,5)	Two Doublets (AA'BB')		Typical para-substitution pattern (Hz).
Benzylic		Sextet (multiplet)		CRITICAL: Distinguishes from n-butyl (triplet) and iso-butyl (doublet).
Methylene		Multiplet		Diastereotopic protons due to the adjacent chiral center.
Methyl 1		Doublet		Confirms branching at the benzylic position.
Methyl 2		Triplet		Terminal methyl of the ethyl tail.

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> *Technical Insight: The presence of both a doublet methyl and a triplet methyl in the aliphatic region is the "smoking gun" for the sec-butyl group. The n-butyl isomer shows only a triplet methyl; the tert-butyl shows only a singlet.*

Method II: Mass Spectrometry (EI/ESI) – Fragmentation Fingerprinting

While accurate mass (HRMS) confirms the formula

, it cannot identify the isomer. Electron Impact (EI) fragmentation provides structural clues based on carbocation stability.

Experimental Protocol

- Ionization: Electron Impact (EI, 70 eV) is preferred for structural elucidation over ESI (soft ionization).
- Inlet: GC-MS direct injection or probe.

Fragmentation Logic

The stability of the resulting carbocation drives fragmentation.

- 4-(sec-butyl) Isomer:
  - Primary Cleavage: Loss of the ethyl group (

    ,

) is favored to form a resonance-stabilized methyl-benzyl cation.
  - Secondary Cleavage: Loss of the methyl group (

    ,

).

- Result: Significant peak at

  184 (

).

- 4-(n-butyl) Isomer:
  - McLafferty Rearrangement: Requires a

    -hydrogen. The n-butyl chain undergoes rearrangement to eliminate alkene, often yielding a base peak at

    91/92 (tropylium ion) or retaining the sulfonamide core at a different mass.
  - Result: Distinctive loss of

    (

) or propyl radical (

).

Comparison Table: MS Distinctive Peaks | Isomer | Key Loss | Fragment Ion (

) | Mechanism | | :--- | :--- | :--- | :--- | | sec-butyl |

(Ethyl) | 184 |

-cleavage favored by benzylic stabilization. | | n-butyl |

(Propyl) | 170 | Benzylic cleavage of linear chain. | | tert-butyl |

(Methyl) | 198 | Loss of methyl to form stable dimethyl-benzyl cation. |

Method III: Infrared Spectroscopy (FTIR) – Functional Group Validation

FTIR is a rapid pass/fail check for the sulfonamide handle but is less specific for the alkyl chain.

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- Sulfonamide Bands: Strong symmetric and asymmetric

  stretches at 1335–1350 cm

  and 1150–1170 cm

  .

- N-H Stretch: Doublet or broad band around 3200–3350 cm

  .

- Fingerprint Region: The specific skeletal vibrations of the sec-butyl group will differ from the n-butyl chain in the 600–1000 cm

  region, but this requires a reference standard for overlay.

Synthesis of Logic: The Validation Workflow

The following diagram illustrates the decision tree for confirming the identity of the compound, ensuring no alternative isomer is misidentified.

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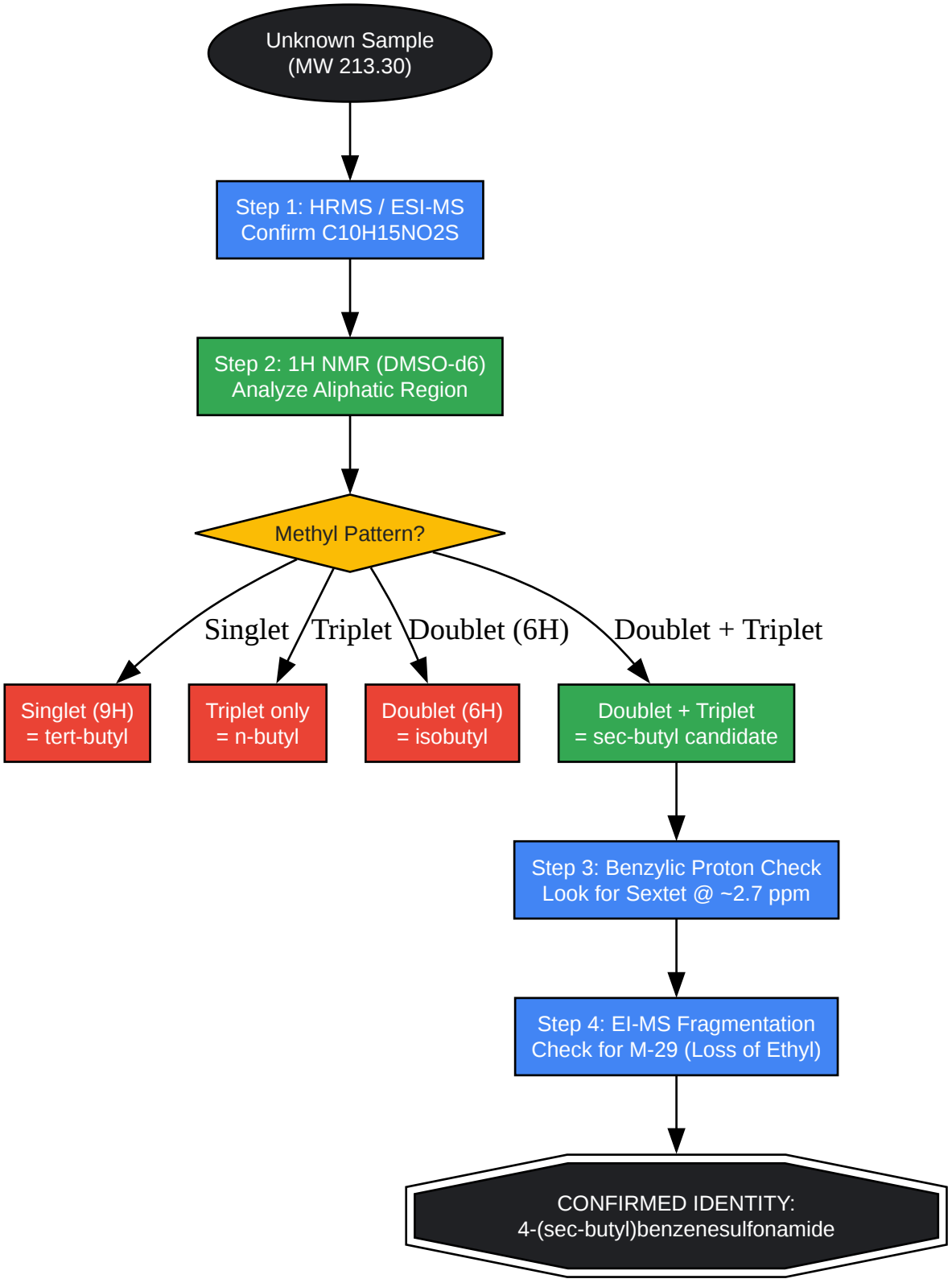

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Caption: Analytical decision tree for distinguishing 4-(sec-butyl)benzenesulfonamide from its alkyl isomers.

Comparative Summary of Methods

Method	Specificity for Isomer	Throughput	Cost	Primary Output
1H NMR	High (Definitive)	Medium	High	Connectivity, Methyl topology (Doublet vs Triplet).
EI-MS	Medium	High	Medium	Fragmentation pattern (Loss of Et vs Pr).
FTIR	Low (Screening)	Very High	Low	Functional group ( ) confirmation.
XRD	Ultimate	Low	Very High	Absolute configuration (if solid/crystalline).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 2054776, 4-Butylbenzenesulfonamide (Isomer Comparison). Retrieved from [Link]
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